

An In-depth Technical Guide to MRTX-EX185 and Formic Acid

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Compound of Interest

Compound Name: MRTX-EX185 (formic)

Cat. No.: B15141032

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An important clarification regarding the topic "**MRTX-EX185 (formic)**": Initial analysis reveals that MRTX-EX185 and formic acid are two distinct chemical compounds. MRTX-EX185 is a complex, targeted inhibitor of the KRAS G12D protein, a key driver in various cancers. Formic acid, on the other hand, is the simplest carboxylic acid. The parenthetical "(formic)" in the query may refer to a salt form of MRTX-EX185, as the free base form of such complex molecules can be unstable. This guide will provide a comprehensive overview of both entities, addressing their unique chemical structures, properties, and relevant experimental contexts.

Part 1: MRTX-EX185 - A Potent KRAS(G12D) Inhibitor

MRTX-EX185 is a novel and potent small-molecule inhibitor targeting the KRAS(G12D) mutation.^[1] This mutation is a significant oncogenic driver, and MRTX-EX185 represents a promising therapeutic agent for cancers harboring this specific genetic alteration.

Chemical Structure and Properties of MRTX-EX185

The chemical structure of MRTX-EX185 is presented below, followed by a table summarizing its key properties.

Chemical Structure of MRTX-EX185

A 2D representation of the molecular structure of MRTX-EX185.^{[2][3]}

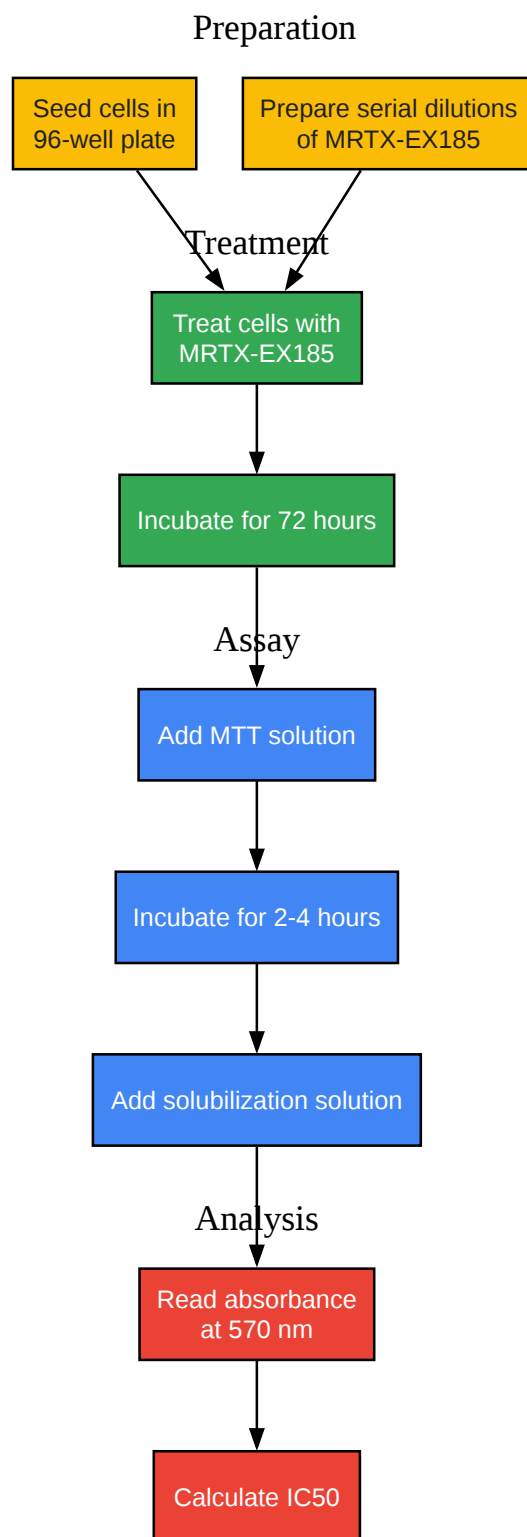
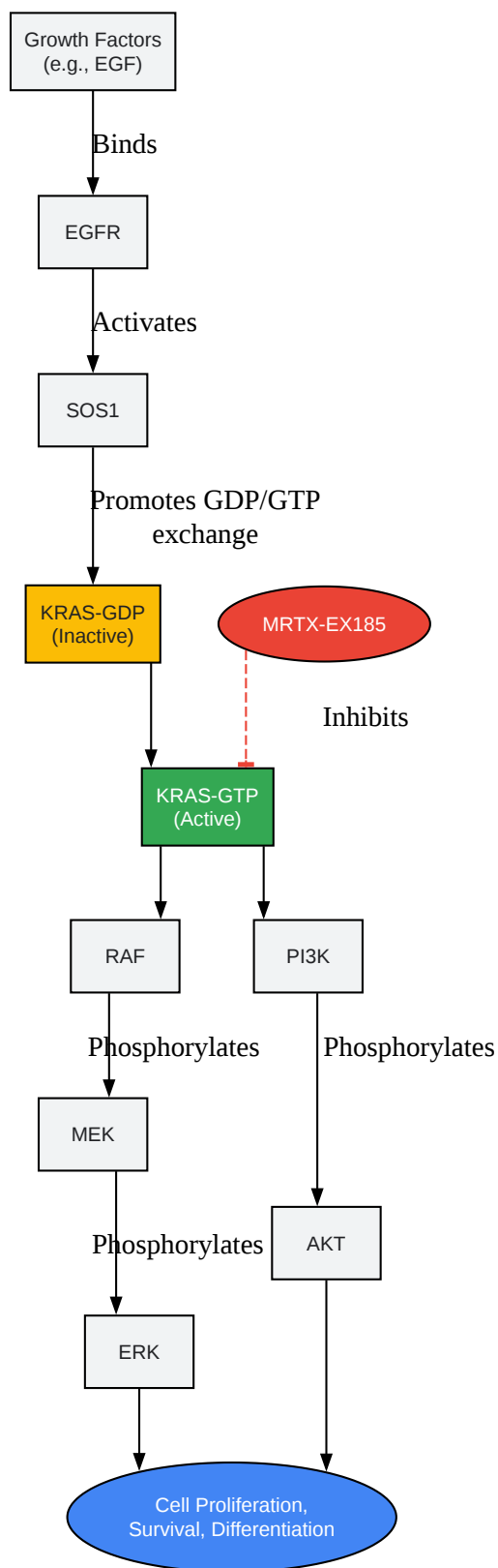
Table 1: Chemical and Physical Properties of MRTX-EX185

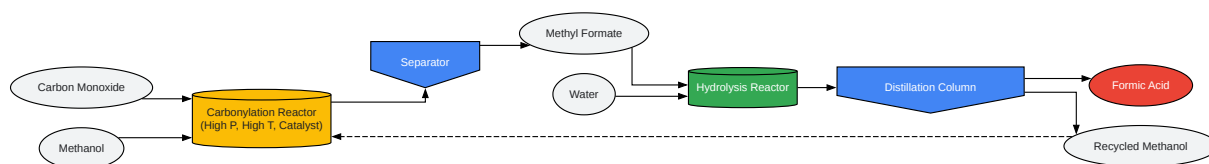
Property	Value	Reference
Molecular Formula	C ₃₃ H ₃₃ FN ₆ O ₂	[3]
Molecular Weight	564.665 g/mol	[3]
CAS Number	2621927-57-7	[3]
Appearance	Solid	[3]
Solubility	Soluble in DMSO	[4]

Mechanism of Action and the KRAS Signaling Pathway

MRTX-EX185 functions by binding to the KRAS(G12D) protein, inhibiting its activity. The KRAS protein is a small GTPase that acts as a molecular switch in the cell.[5] In its active, GTP-bound state, it triggers a cascade of downstream signaling pathways, most notably the RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, which drive cell proliferation, survival, and differentiation.[5][6][7] The G12D mutation results in a constitutively active KRAS protein, leading to uncontrolled cell growth. MRTX-EX185 has been shown to bind to both the GDP-loaded (inactive) and GTP-loaded (active) states of KRAS(G12D).[2]

Below is a diagram illustrating the KRAS signaling pathway and the point of inhibition by MRTX-EX185.





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